Spectroscopic Characterization of (2-Benzothiazolyl)-guanidine: An In-Depth Technical Guide

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Compound of Interest

Compound Name:	*(2-Benzothiazolyl)-guanidine*
CAS No.:	*2582-07-2*
Cat. No.:	*B1293769*

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This guide provides a comprehensive technical overview of the spectroscopic techniques used to characterize the molecular structure of **(2-Benzothiazolyl)-guanidine** ($C_8H_8N_4S$). Designed for researchers and professionals in drug development and chemical analysis, this document delves into the principles, experimental workflows, and data interpretation of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The causality behind experimental choices and the synergy between these analytical methods for unambiguous structural elucidation are emphasized throughout.

Introduction: The Structural Significance of (2-Benzothiazolyl)-guanidine

(2-Benzothiazolyl)-guanidine is a heterocyclic compound integrating two pharmacologically significant moieties: benzothiazole and guanidine. The benzothiazole ring system is a core component of various molecules with diverse biological activities, including antimicrobial, anti-inflammatory, and anti-cancer properties.[1][2][3] Similarly, the guanidine group is a key

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functional group in numerous pharmaceuticals and natural products, known for its strong basicity and ability to form multiple hydrogen bonds.[4][5]

The combination of these two fragments in **(2-Benzothiazolyl)-guanidine** results in a molecule of considerable interest in medicinal chemistry.[6][7] Accurate and thorough characterization is paramount to confirming its identity, assessing purity, and understanding its chemical behavior. Spectroscopic methods provide the necessary tools for this rigorous analysis, offering a detailed portrait of the molecule's atomic connectivity and functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is arguably the most powerful technique for elucidating the structure of organic molecules in solution. It provides detailed information about the chemical environment of individual nuclei, primarily ^{1}H (protons) and ^{13}C (carbons), allowing for the precise mapping of the molecular framework.

Core Principles

NMR spectroscopy exploits the magnetic properties of atomic nuclei. When placed in a strong magnetic field, nuclei with a non-zero spin, like ^{1}H and ^{13}C, align in specific orientations. Irradiation with radiofrequency waves can induce transitions between these energy states. The precise frequency required for this transition (the resonance frequency) is highly sensitive to the local electronic environment of the nucleus, a phenomenon known as the chemical shift (δ), measured in parts per million (ppm).

- ^{1}H NMR provides information on the number of different types of protons, their relative numbers (integration), and their connectivity through spin-spin coupling (multiplicity).
- ^{13}C NMR reveals the number of chemically distinct carbon atoms and provides insights into their hybridization and bonding environment.

Experimental Protocol: ^{1}H and ^{13}C NMR

A standardized protocol ensures data reproducibility and quality. The following steps outline a typical workflow for acquiring NMR spectra.

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- Sample Preparation: Dissolve approximately 5-10 mg of **(2-Benzothiazolyl)-guanidine** in a suitable deuterated solvent (e.g., 0.5-0.7 mL of DMSO-d_6). The use of a deuterated solvent is critical to avoid large solvent signals that would obscure the analyte's spectrum.[2]
- Transfer: Transfer the solution to a 5 mm NMR tube.
- Spectrometer Setup: Place the NMR tube in the spectrometer probe. Modern NMR spectrometers typically operate at high magnetic field strengths, corresponding to proton frequencies of 300, 400, or 500 MHz and higher.[1][2][8]
- Data Acquisition: Acquire the spectra using standard pulse sequences. For ^{13}C NMR, a proton-decoupled experiment is typically run to simplify the spectrum, resulting in single lines for each unique carbon. Advanced 2D NMR experiments like HSQC can be used to correlate directly bonded protons and carbons.[9][10]

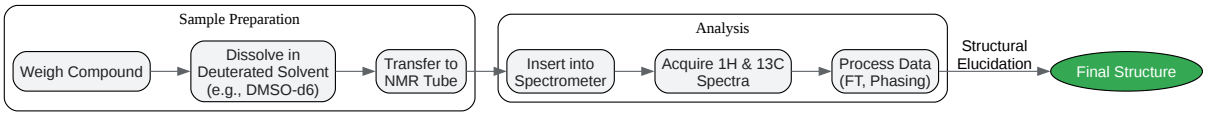

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Figure 1: Generalized workflow for NMR spectroscopic analysis.

Data Interpretation for (2-Benzothiazolyl)-guanidine

The structure of **(2-Benzothiazolyl)-guanidine** presents distinct regions in both ^{1}H and ^{13}C NMR spectra.

^{1}H NMR Spectrum:

- Aromatic Region (δ 7.0–8.5 ppm): The four protons on the benzene ring of the benzothiazole moiety are expected in this region. Due to their different chemical environments, they will appear as a complex set of multiplets, likely two doublets and two triplets or overlapping multiplets, reflecting their coupling with adjacent protons.[1][2]

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- Guanidino Protons (-NH_2, -NH-): The protons on the guanidine group are exchangeable and often appear as broad singlets. Their chemical shifts can vary depending on solvent, concentration, and temperature. In DMSO-d_6, these N-H protons are typically observed and can appear over a wide range.

^{13}C NMR Spectrum:

- Aromatic & Heterocyclic Carbons (δ 120–155 ppm): The six carbons of the benzene ring and the two carbons of the thiazole ring (excluding C2) will resonate in this region. Based on published data for benzothiazole derivatives, the carbons directly attached to the heteroatoms (C3a and C7a) are found at the lower field end of this range.[7]

- Guanidinyl and C2 Carbons (δ > 150 ppm): The carbon of the guanidine group (C=N) and the C2 carbon of the benzothiazole ring, to which the guanidine is attached, are expected to be the most deshielded carbons in the molecule. The C2 carbon typically appears around 155 ppm in unsubstituted benzothiazole, and the guanidinyl carbon also resonates in a similar high-frequency region.[7]

Table 1: Predicted NMR Chemical Shifts (δ) for **(2-Benzothiazolyl)-guanidine**

Nucleus	Predicted Chemical Shift (ppm)	Multiplicity (^1H NMR)	Notes
^1H	7.0 - 8.5	m	Aromatic protons (H4, H5, H6, H7)
^1H	Variable	br s	Guanidino protons (NH, NH_2)
^{13}C	120 - 135	-	Aromatic CH carbons (C4, C5, C6, C7)
^{13}C	135 - 155	-	Aromatic quaternary carbons (C3a, C7a)
^{13}C	> 155	-	Guanidinyl carbon (C=N) and Benzothiazole C2

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Infrared (IR) Spectroscopy: Probing Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule. It works by measuring the absorption of infrared radiation, which excites molecular vibrations such as stretching and bending.

Core Principles

Different types of chemical bonds vibrate at specific, characteristic frequencies. An IR spectrum plots the percentage of transmitted light against the wavenumber (cm^{-1}) of the radiation. By analyzing the absorption bands in the spectrum, one can identify functional groups like N-H, C-H, C=N, and C=C. The region above 1500 cm^{-1} is known as the diagnostic region, while the more complex area below 1500 cm^{-1} is called the fingerprint region, which is unique to each molecule.[11]

Experimental Protocol: Fourier-Transform IR (FTIR)

The KBr (potassium bromide) pellet method is a common technique for analyzing solid samples.

- Sample Preparation: Mix a small amount of the compound (approx. 1 mg) with ~100 mg of dry KBr powder. Grind the mixture thoroughly to create a fine, homogeneous powder.
- Pellet Formation: Place the powder in a pellet press and apply high pressure to form a thin, transparent disc.
- Analysis: Place the KBr pellet in the sample holder of the FTIR spectrometer and acquire the spectrum.

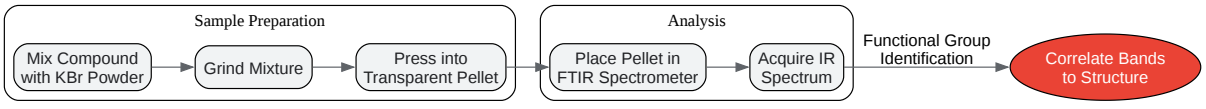

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Figure 2: Workflow for FTIR analysis using the KBr pellet method.

Data Interpretation for **(2-Benzothiazolyl)-guanidine**

The IR spectrum of **(2-Benzothiazolyl)-guanidine** is expected to show several characteristic absorption bands, confirming the presence of its key functional groups. Data from the NIST Chemistry WebBook provides an experimental reference for this compound.[12]

- N-H Stretching (3100-3500 cm^{-1}): The guanidine moiety contains both primary ($-NH_2$) and secondary (=NH) amine groups. These will give rise to one or more broad absorption bands in this region. Polymeric guanidine derivatives show strong =N-H stretching vibrations around 3200 cm^{-1}.[13]

- Aromatic C-H Stretching (~3000-3100 cm^{-1}): Aromatic C-H stretching vibrations typically appear at wavenumbers just above 3000 cm^{-1}.[11]

- C=N and C=C Stretching (1500-1680 cm^{-1}): This region will contain overlapping bands from the C=N stretching of the guanidine and the thiazole ring, as well as the C=C stretching vibrations of the aromatic benzene ring.[13][14][15] N-H bending vibrations from the guanidine group also appear in this region, often around 1635 cm^{-1}.[13]

- Fingerprint Region (< 1500 cm^{-1}): This region will contain a complex pattern of absorptions corresponding to C-N stretching, C-S stretching, and various bending and deformation modes that are characteristic of the molecule as a whole.

Table 2: Key IR Absorption Bands for **(2-Benzothiazolyl)-guanidine**

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Wavenumber (cm^{-1})	Vibration Type	Functional Group
3100 - 3500	N-H Stretch	Guanidine (NH, NH_2)
3000 - 3100	C-H Stretch	Aromatic Ring
1600 - 1680	C=N Stretch	Guanidine & Thiazole
1500 - 1600	C=C Stretch	Aromatic Ring
1600 - 1650	N-H Bend	Guanidine
< 1500	Various	Fingerprint Region (C-N, C-S)

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio (m/z) of ions. It is invaluable for determining the molecular weight of a compound and can provide structural information through the analysis of fragmentation patterns.

Core Principles

In a mass spectrometer, a sample is first vaporized and then ionized. One common method is Electron Ionization (EI), where high-energy electrons bombard the molecule, knocking off an electron to form a positively charged molecular ion ($M^{+\bullet}$). This molecular ion is often unstable and breaks apart into smaller, charged fragments. The spectrometer separates these ions based on their m/z ratio, and the resulting mass spectrum is a plot of relative ion abundance versus m/z. For compounds like **(2-Benzothiazolyl)-guanidine**, "soft" ionization techniques like Electrospray Ionization (ESI), often coupled with Liquid Chromatography (LC-MS), are also highly suitable.[16][17]

Experimental Protocol: Mass Spectrometry

- Sample Introduction: The sample is introduced into the ion source. For LC-MS, the sample is first separated by HPLC and then introduced directly into the mass spectrometer.
- Ionization: The molecules are ionized (e.g., by EI or ESI).

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- Mass Analysis: The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their m/z ratio.
- Detection: The separated ions are detected, and a mass spectrum is generated.



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Figure 3: A simplified workflow for mass spectrometric analysis.

Data Interpretation for (2-Benzothiazolyl)-guanidine

The mass spectrum provides definitive evidence for the molecular weight and offers clues to the molecule's structure through fragmentation.

- Molecular Ion Peak ($M^{+\bullet}$): The molecular formula of **(2-Benzothiazolyl)-guanidine** is $C_8H_8N_4S$. Its molecular weight is 192.24 g/mol .[12][18] Therefore, the mass spectrum should exhibit a molecular ion peak at an m/z of 192. The presence of a sulfur atom will also result in a characteristic M+2 isotopic peak (from ^{34}S) with an abundance of approximately 4.4% relative to the M peak.
- Fragmentation Pattern: The molecular ion can undergo fragmentation, leading to characteristic daughter ions. PubChem provides GC-MS data showing key fragments.[18] Likely fragmentation pathways include:
  - Loss of components of the guanidine group.
  - Cleavage of the bond between the benzothiazole ring and the guanidine group.
  - Fragmentation of the benzothiazole ring itself.

Table 3: Predicted Mass Spectrometry Data for **(2-Benzothiazolyl)-guanidine**

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m/z Value	Identity	Notes
192	$[M]^{+}\bullet$	Molecular Ion
194	$[M+2]^{+}\bullet$	Isotope peak due to ^{34}S
Various	Fragment Ions	Result from the cleavage of the molecular ion

Conclusion: A Synergistic Approach to Structural Verification

The spectroscopic characterization of **(2-Benzothiazolyl)-guanidine** is a clear illustration of the power of modern analytical chemistry. While each technique—NMR, IR, and MS—provides unique and critical information, their true strength lies in their combined application.

- MS confirms the molecular weight and formula.
- IR identifies the key functional groups (N-H, C=N, aromatic C-H).
- NMR maps the precise arrangement of the carbon and hydrogen atoms, confirming the connectivity of the benzothiazole and guanidine moieties.

Together, these methods provide a self-validating system that allows for the unambiguous confirmation of the structure and identity of **(2-Benzothiazolyl)-guanidine**, an essential step for any further research or development involving this promising compound.

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